

Caveolin-1 (82-101) Amide: Mechanism of Action & Technical Guide[1]

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Compound of Interest

Compound Name: *Caveolin-1 (82-101) amide*
(human, mouse, rat)

Cat. No.: *B15576168*

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Executive Summary

Caveolin-1 (82-101) amide (often abbreviated as CSD peptide or CSP) is a synthetic peptide mimetic of the Caveolin-1 Scaffolding Domain (CSD).[1] It functions as a broad-spectrum kinase inhibitor and signaling modulator.[2] Unlike traditional ATP-competitive inhibitors, this peptide operates via a "Scaffolding Decoy" mechanism, physically obstructing the interaction between Caveolin-1 binding motifs (CBM) on target proteins and their downstream effectors.

Originally studied as a fusion with the Antennapedia internalization sequence (Cavtratin), recent pivotal research (e.g., Kuppuswamy et al.[1]) has demonstrated that the C-terminally amidated "naked" peptide is highly effective in vivo for reversing fibrosis, vascular leakage, and aging-associated organ dysfunction, likely due to enhanced stability and specific uptake in injured tissues.

Molecular Architecture & Physicochemical Properties[1]

The peptide corresponds to residues 82–101 of the human Caveolin-1 protein.^{[3][4][5][6]} The C-terminal amidation is a critical modification that neutralizes the negative charge of the carboxyl terminus, enhancing stability against carboxypeptidases and potentially aiding membrane interaction.

Property	Specification
Sequence	Asp-Gly-Ile-Trp-Lys-Ala-Ser-Phe-Thr-Thr-Phe-Thr-Val-Thr-Lys-Tyr-Trp-Phe-Tyr-Arg-NH ₂ (DGIWKASFTTFTVTKYWFYR-NH ₂)
Molecular Weight	~2517 Da
Isoelectric Point (pI)	~10.1 (Positively charged at physiological pH)
Solubility	Soluble in DMSO (up to 33 mg/mL); sparingly soluble in water. ^[1]
Key Residues	F92, T90, T91: Critical for eNOS binding and inhibition. W87, F92, Y97: Aromatic residues essential for hydrophobic pocket interactions.

Mechanism of Action: The "Scaffolding Decoy"

The core mechanism of Caveolin-1 (82-101) amide relies on mimicking the Caveolin Scaffolding Domain (CSD).^{[1][2][3]} In native cellular physiology, Caveolin-1 acts as a "hub" that clusters and inhibits signaling proteins in the caveolae (lipid rafts).

The CBM-CSD Interface

Target proteins (e.g., Src, eNOS, G-proteins) contain a Caveolin Binding Motif (CBM), typically defined by the aromatic-rich pattern:

- (Where
is an aromatic residue like Trp, Phe, or Tyr).

Mechanism:

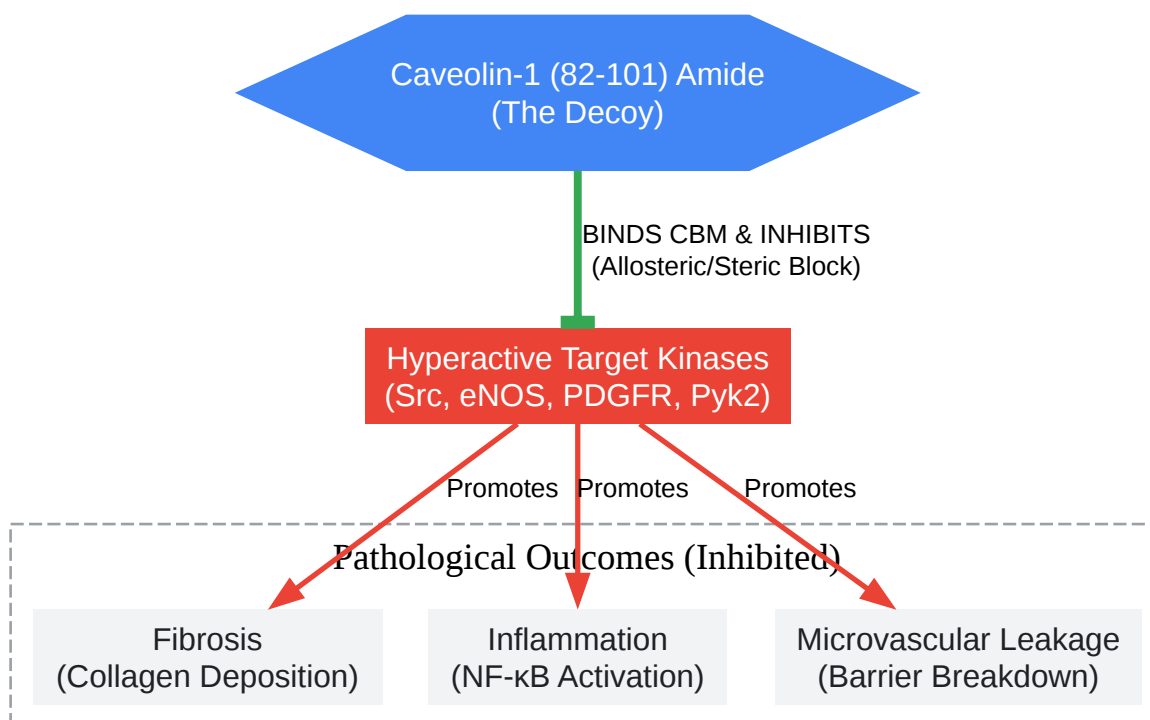
- **Decoy Binding:** When introduced exogenously, the Caveolin-1 (82-101) amide peptide binds to the CBM of these target kinases with high affinity (often in the range).[1]
- **Allosteric Inhibition:** This binding induces a conformational change in the target kinase or sterically hinders its active site/activation loop.
- **Kinase Suppression:** The peptide effectively "locks" the kinase in an inactive state, mimicking the tonic inhibition provided by native Caveolin-1.

Key Signaling Targets

Target Protein	Interaction Outcome	Physiological Effect
eNOS (Endothelial Nitric Oxide Synthase)	Inhibition	Reduces nitric oxide (NO) overproduction; restores vascular barrier integrity; reduces vascular permeability. [1]
Src Family Kinases (c-Src, Fyn)	Inhibition	Blocks phosphorylation of downstream fibrotic mediators; prevents fibroblast-to-myofibroblast transition.[1]
PDGFR / EGFR	Inhibition	Suppresses mitogenic signaling; reduces proliferation in cancer and fibrosis models.
TGF- / Smad	Modulation	Disrupts Smad2/3 phosphorylation; potent anti-fibrotic effect in lung and heart tissue.

Visualization of Signaling Pathway

The following diagram illustrates the "Decoy" mechanism where the CSD peptide intercepts hyperactive kinases.



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Caption: The CSD peptide acts as a master inhibitor, binding to the Caveolin Binding Motif (CBM) of multiple hyperactive kinases, thereby halting the downstream cascade of fibrosis and inflammation.[1]

Experimental Technical Guide

Reconstitution & Storage[1]

- Solvent: Dimethyl sulfoxide (DMSO) is the preferred solvent for stock solutions.[1] The peptide is hydrophobic.
- Stock Concentration: Prepare a 10 mM stock solution in anhydrous DMSO.
 - Calculation: Molecular Weight

2517 g/mol . Dissolve 2.52 mg in 100

L DMSO for 10 mM.

- Storage: Aliquot immediately into single-use vials. Store at -20°C (stable for 3-6 months) or -80°C (stable for >1 year). Avoid freeze-thaw cycles.

In Vitro Protocol (Cell Culture)

Objective: Inhibition of Src/eNOS signaling in endothelial cells or fibroblasts.[\[1\]](#)

- Seeding: Plate cells (e.g., HUVECs or Lung Fibroblasts) to reach 70-80% confluence.[\[1\]](#)
- Preparation: Dilute the DMSO stock into pre-warmed serum-free media.
 - Working Concentration:1

M – 10

M.

- Vehicle Control: Ensure the control group receives an equivalent volume of DMSO (final DMSO < 0.1%).[\[1\]](#)
- Scrambled Control: Always use the scrambled peptide variant (WGIDKAFFTTSTVTYKWFRY) to validate specificity.
- Incubation:
 - Short-term (Signaling): Pre-treat for 1–2 hours before challenging with an agonist (e.g., TGF-
, Thrombin).[\[1\]](#)
 - Long-term (Fibrosis):[\[1\]](#) Incubate for 24–48 hours. Re-dose every 24 hours if degradation is suspected, though the amide form is relatively stable.

In Vivo Protocol (Mouse Models)

Context: Recent literature (Kuppuswamy et al.) highlights the efficacy of the "naked" amide peptide in fibrosis and aging models.

- Dose:0.8

mol/kg (approx. 2 mg/kg).[1]

- Route: Intraperitoneal (IP) injection is standard.[1] Intratracheal (IT) is used for specific lung targeting.[1]
- Vehicle: Dissolve stock (in DMSO) into sterile saline (0.9% NaCl) immediately prior to injection.

- Ratio: 10-20

L DMSO stock diluted into 100-200

L Saline. Ensure no precipitation occurs (vortex rapidly).

- Regimen: Daily or every other day administration for 2–4 weeks depending on the model (e.g., Bleomycin-induced fibrosis).

Therapeutic Applications & Preclinical Data[1]

Fibrosis (Lung & Heart)

In models of Idiopathic Pulmonary Fibrosis (IPF) and heart failure, the peptide reverses the "activated" phenotype of fibroblasts.[1]

- Data: Reduces collagen I/III deposition and
-SMA expression by >50% in Bleomycin-treated mice.
- Mechanism: Blocks the synergistic activation of TGF-
receptors and Src kinase.

Vascular Permeability & Inflammation[1]

- Sepsis/ALI: Inhibits eNOS-derived NO overproduction, preventing vascular collapse and edema.

- Mechanism: Stabilizes endothelial tight junctions by preventing the internalization of VE-cadherin.

Anti-Aging

A 2021 breakthrough study identified that Cav-1 (82-101) amide can reverse aging-associated organ dysfunction.[1]

- Target: Inhibition of Pyk2 and PDGFR, which are constitutively active in aged tissues.
- Outcome: Restoration of cardiac function (ejection fraction) and reduction of glomerular sclerosis in kidneys.[1]

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